

# A Researcher's Guide to Assessing 3-Hydroxybenzoic Acid Purity from Commercial Suppliers

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## Compound of Interest

Compound Name: 3-Hydroxybenzoic Acid

Cat. No.: B041443

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For researchers, scientists, and professionals in drug development, the purity of starting materials is a critical factor that can significantly impact experimental outcomes and product quality. **3-Hydroxybenzoic acid**, a versatile intermediate in the synthesis of pharmaceuticals, resins, and other fine chemicals, is available from numerous suppliers. This guide provides a framework for assessing the purity of **3-Hydroxybenzoic acid** from different sources, complete with experimental protocols and data presentation formats to aid in making informed procurement decisions.

## Comparative Purity Data from Various Suppliers

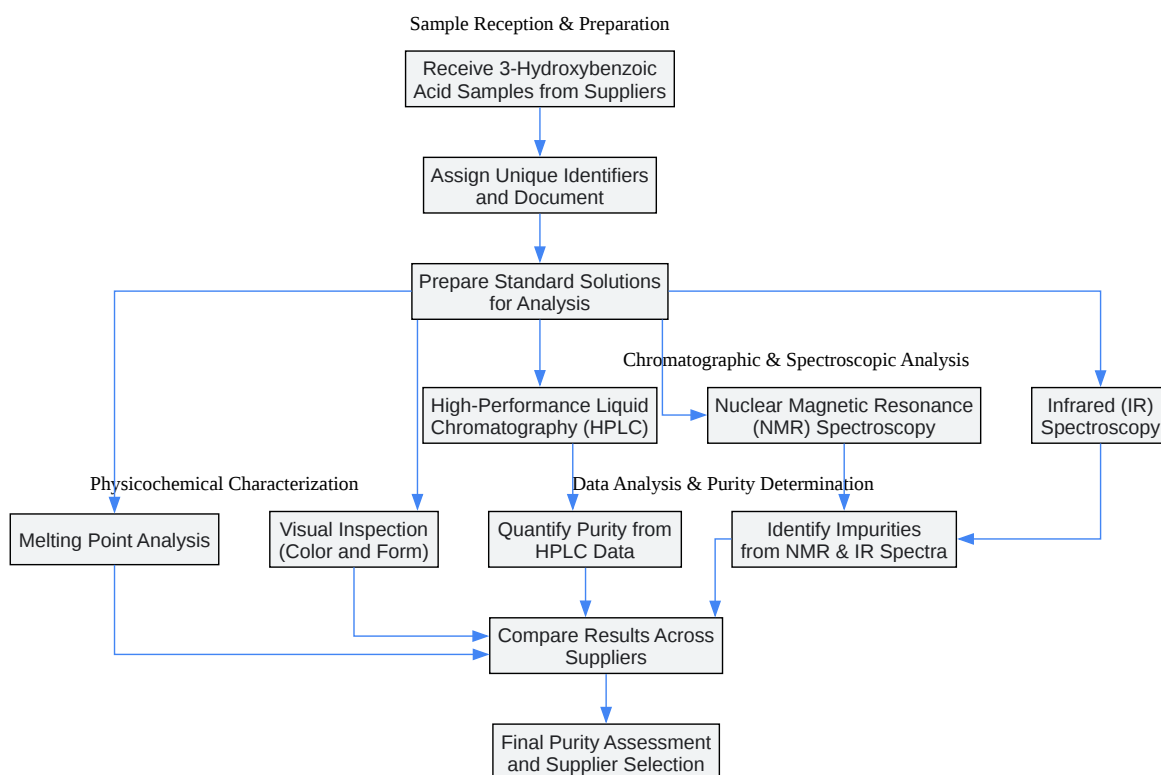
The initial step in selecting a supplier for **3-Hydroxybenzoic acid** is to review the purity specifications they provide. This information is typically available on the product page of their websites or in their catalogs. While these stated purities are a valuable starting point, it is crucial to recognize that they are often based on a single analytical technique and may not fully characterize the impurity profile. The following table summarizes the advertised purity levels from a selection of chemical suppliers.

| Supplier                        | Stated Purity       | Analytical Method                 | Reference           |
|---------------------------------|---------------------|-----------------------------------|---------------------|
| Sigma-Aldrich                   | ≥99.0%              | HPLC                              | <a href="#">[1]</a> |
| Fisher Scientific               | 99%                 | Not Specified                     | <a href="#">[2]</a> |
| Jai Swaminarayan<br>Multichem   | 99%+                | Not Specified                     | <a href="#">[3]</a> |
| ChemFaces                       | ≥98%                | HPLC                              | <a href="#">[4]</a> |
| Selleck Chemicals               | 99%                 | Not Specified                     | <a href="#">[5]</a> |
| Shandong Biotech                | >98.0%              | HPLC, Neutralization<br>titration | <a href="#">[6]</a> |
| LGC Standards                   | Analytical Standard | ISO 17025<br>characterized        | <a href="#">[7]</a> |
| ReagentPlus®<br>(Sigma-Aldrich) | 99%                 | Not Specified                     | <a href="#">[8]</a> |

Note: The data presented in this table is based on publicly available information from the suppliers' websites and may not reflect the exact purity of a specific batch. Independent verification is always recommended.

## Experimental Workflow for Purity Assessment

A systematic approach is essential for rigorously evaluating the purity of **3-Hydroxybenzoic acid** from different suppliers. The following workflow outlines the key steps, from sample reception to final purity determination.



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